

An In-Depth Technical Guide to L-Valine 4-Nitroanilide: Molecular Properties

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Compound of Interest

Compound Name: *L-Valine 4-nitroanilide*

Cat. No.: B555166

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This guide provides a focused overview of the fundamental molecular characteristics of **L-Valine 4-nitroanilide**, a chromogenic substrate commonly utilized in biochemical assays. The following sections detail its molecular formula and weight, presenting the data in a clear, tabular format for researchers, scientists, and professionals in drug development.

Core Molecular Data

L-Valine 4-nitroanilide is frequently used in its free base form as well as its hydrochloride salt to enhance solubility and stability. The key quantitative data for both forms are summarized below.

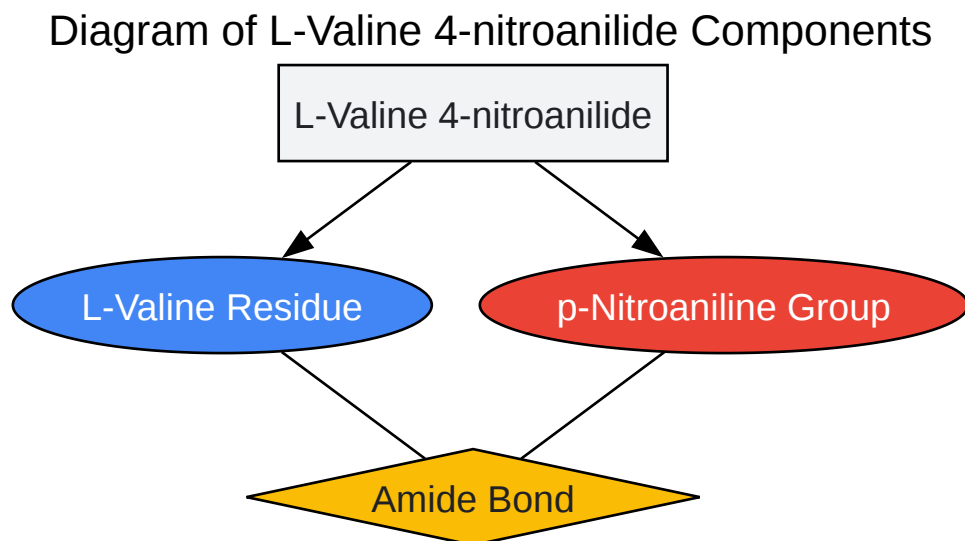
Compound	Molecular Formula	Molecular Weight (g/mol)
L-Valine 4-nitroanilide	C ₁₁ H ₁₅ N ₃ O ₃	237.26[1]
L-Valine 4-nitroanilide hydrochloride	C ₁₁ H ₁₅ N ₃ O ₃ •HCl	273.61 - 273.72[2][3]

Note: The slight variation in the molecular weight of the hydrochloride salt is as reported by different suppliers.

Structural Components

The molecular structure of **L-Valine 4-nitroanilide** is composed of three primary chemical moieties: an L-valine residue, a p-nitroaniline group (also known as 4-nitroaniline), and an

amide bond linking them. The hydrochloride salt form includes an additional hydrochloride component.



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Caption: Logical relationship of **L-Valine 4-nitroanilide**'s core components.

Experimental Protocols and Further Applications

While this document focuses on the core molecular properties of **L-Valine 4-nitroanilide**, its application in experimental settings is extensive. It is primarily used as a chromogenic substrate for various proteases, particularly elastase. The enzymatic cleavage of the amide bond releases the yellow-colored p-nitroaniline, which can be quantified spectrophotometrically to determine enzyme activity.

Detailed experimental protocols are specific to the enzyme and assay conditions under investigation. Researchers should consult relevant literature for methodologies tailored to their specific application. This compound serves as a critical tool in enzyme kinetics and inhibitor screening assays within the drug discovery and development pipeline.

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References

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